

# Application Notes and Protocols: **cis-4-Hydroxy-D-proline** in Cosmetic Formulations

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## Compound of Interest

Compound Name: *cis-4-Hydroxy-D-proline*

Cat. No.: B556123

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## Introduction

**cis-4-Hydroxy-D-proline** is a non-proteinogenic amino acid, a stereoisomer of hydroxyproline, which is a major component of collagen.[1][2] In the cosmetic industry, it is gaining attention for its potential anti-aging and skin-hydrating properties. It is proposed that **cis-4-Hydroxy-D-proline** can support collagen synthesis, improve skin elasticity, and enhance skin hydration, contributing to a reduction in the appearance of wrinkles.[1][2]

It is crucial to distinguish **cis-4-Hydroxy-D-proline** from its L-isomer, cis-4-hydroxy-L-proline. Research has shown that cis-4-hydroxy-L-proline can inhibit collagen production by being incorporated into procollagen polypeptides, preventing them from folding into a stable triple-helical conformation. This leads to their degradation and a reduction in extracellular collagen deposition. The distinct stereochemistry of **cis-4-Hydroxy-D-proline** is believed to be key to its potential beneficial effects in cosmetic applications.

These application notes provide an overview of the potential applications of **cis-4-Hydroxy-D-proline** in cosmetic formulations, along with detailed protocols for its evaluation and use.

## Data Presentation

Table 1: Physical and Chemical Properties of **cis-4-Hydroxy-D-proline**

Property	Value	Reference(s)
CAS Number	2584-71-6	[3][4]
Molecular Formula	C <sub>5</sub> H <sub>9</sub> NO <sub>3</sub>	[3][4]
Molecular Weight	131.13 g/mol	[3][4]
Appearance	White to off-white crystalline powder	[3]
Solubility	Soluble in water	[5][6]
Purity (Cosmetic Grade)	>98%	[7]
Storage	Store in a cool, dry, dark place.	[8]

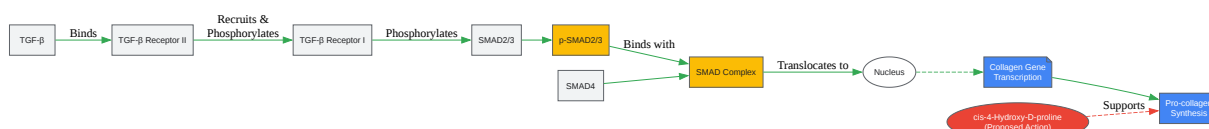
Note: The efficacy of **cis-4-Hydroxy-D-proline** in cosmetic formulations is an area of ongoing research, and the following data on its biological effects are based on proposed mechanisms and require further clinical validation.

Table 2: Proposed Cosmetic Benefits and Mechanisms of Action

Proposed Benefit	Proposed Mechanism of Action
Anti-aging (Wrinkle Reduction)	May support the synthesis of collagen in dermal fibroblasts, improving skin structure and firmness.
Skin Hydration	May enhance the skin's natural moisturizing factors and support the synthesis of hyaluronic acid in keratinocytes.
Improved Skin Elasticity	By potentially boosting collagen levels, it may help to improve the skin's ability to stretch and recoil.

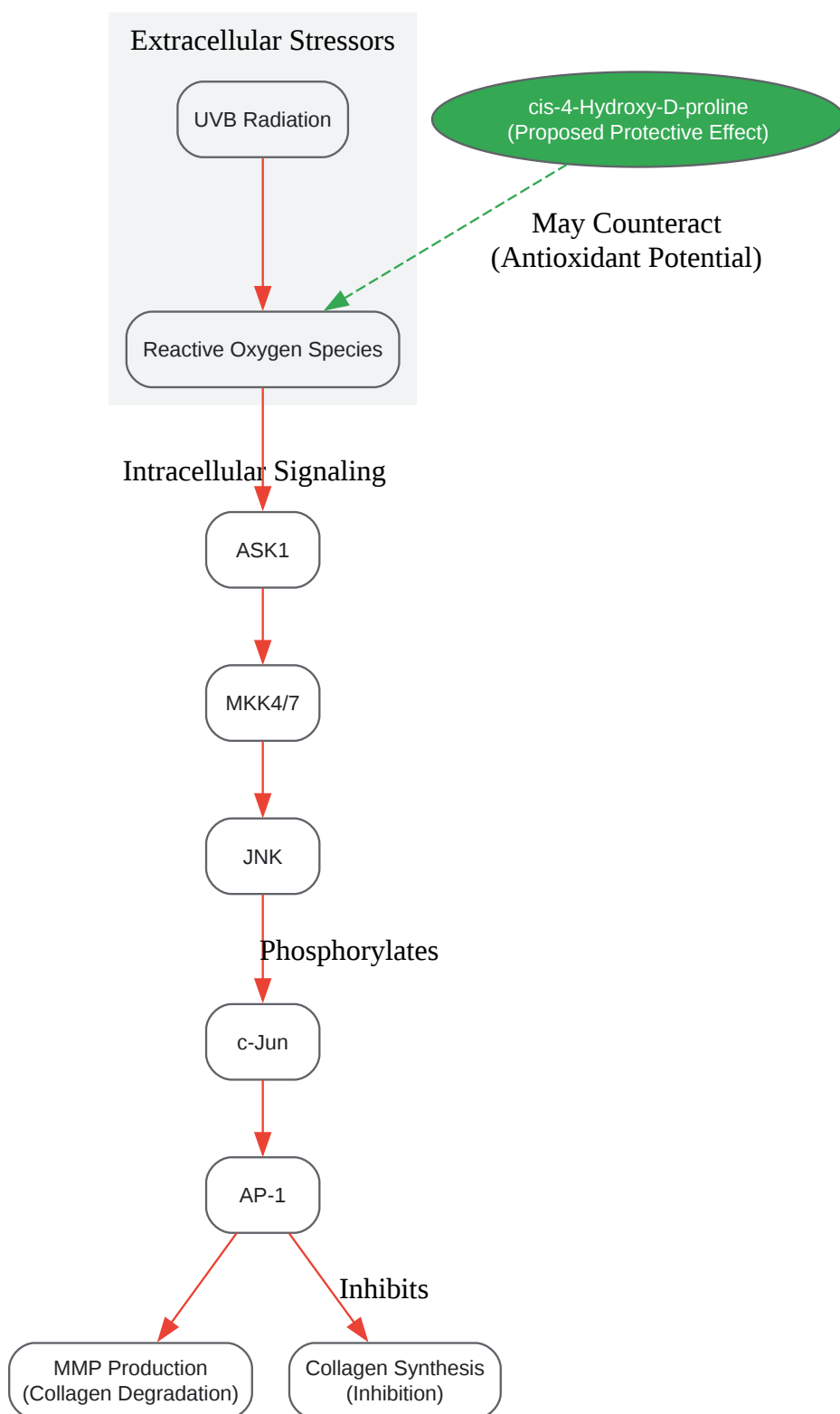
## Signaling Pathways

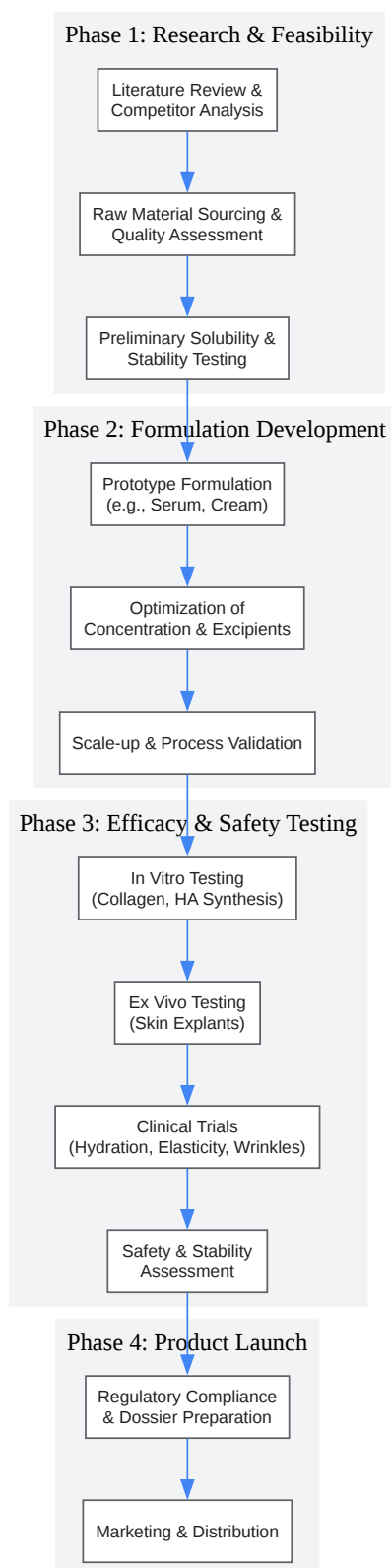
The development of anti-aging cosmetic ingredients often involves targeting key signaling pathways in the skin that regulate extracellular matrix production and cellular homeostasis. While the direct effects of **cis-4-Hydroxy-D-proline** on these pathways are not yet fully elucidated, the following are relevant to its proposed mechanisms of action.



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TGF-β signaling pathway in dermal fibroblasts.





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## References

- 1. chemimpex.com [chemimpex.com]
- 2. nbinnno.com [nbinnno.com]
- 3. chemimpex.com [chemimpex.com]
- 4. Cis-4-Hydroxy-D-Proline Suppliers @ BiosciRegister.com [biosciregister.com]
- 5. cis-4-Hydroxy-D-proline | 2584-71-6 | MOLNOVA [molnova.com]
- 6. echemi.com [echemi.com]
- 7. cis-4-Hydroxy-D-proline 2584-71-6 [sigmaaldrich.com]
- 8. cis-4-Hydroxy-D-proline CAS#: 2584-71-6 [m.chemicalbook.com]
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